

A Comparative Analysis of Boiling Points and Volatilities of C8 Alcohols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,3-Trimethylpentan-1-ol

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For researchers, scientists, and professionals in drug development, understanding the physical properties of organic compounds is paramount. This guide provides an objective comparison of the boiling points and volatilities of various C8 alcohol isomers, supported by experimental data and detailed methodologies.

The arrangement of atoms within a molecule, its isomerism, significantly influences its physical characteristics. In the case of C8 alcohols, variations in chain length, branching, and the position of the hydroxyl (-OH) group lead to a range of boiling points and volatilities. This guide will explore these differences, offering a clear comparison to aid in solvent selection, reaction condition optimization, and overall process design.

Comparative Data of C8 Alcohol Isomers

The following table summarizes the boiling points and vapor pressures of a selection of C8 alcohol isomers. A higher boiling point indicates lower volatility, while a higher vapor pressure signifies greater volatility.

Isomer Name	IUPAC Name	Type	Structure	Boiling Point (°C)	Vapor Pressure (mmHg @ 25°C)
1-Octanol	Octan-1-ol	Primary	$\text{CH}_3(\text{CH}_2)_7\text{OH}$	195	0.08
2-Octanol	Octan-2-ol	Secondary	$\text{CH}_3\text{CH}(\text{OH})(\text{CH}_2)_5\text{CH}_3$	179-181	~0.24
3-Octanol	Octan-3-ol	Secondary	$\text{CH}_3\text{CH}_2\text{CH}(\text{OH})(\text{CH}_2)_4\text{CH}_3$	174-176[1][2]	~1[1][3]
4-Octanol	Octan-4-ol	Secondary	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{OH})(\text{CH}_2)_2\text{CH}_3$	174-176[4][5]	Not available
2-Methyl-1-heptanol	2-Methylheptan-1-ol	Primary	$(\text{CH}_3)_2\text{CH}(\text{CH}_2)_4\text{CH}_2\text{OH}$	176-179.2[6][7][8]	Not available
2-Ethyl-1-hexanol	2-Ethylhexan-1-ol	Primary	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{CH}_2\text{CH}_3)\text{CH}_2\text{OH}$	184-185	0.36[9]
2,4,4-Trimethyl-1-pentanol	2,4,4-Trimethylpentan-1-ol	Primary	$(\text{CH}_3)_3\text{CCH}_2\text{CH}_2\text{CH}_2\text{OH}$	168-169	0.502[10]

The Influence of Molecular Structure on Boiling Point and Volatility

The data reveals clear trends related to the molecular structure of the C8 alcohol isomers:

- **Primary vs. Secondary Alcohols:** Primary alcohols, such as 1-octanol, exhibit higher boiling points than their secondary isomers like 2-octanol and 3-octanol. This is because the

hydroxyl group in primary alcohols is more accessible for intermolecular hydrogen bonding, leading to stronger attractions between molecules that require more energy to overcome.

- **Effect of Branching:** Increased branching in the carbon chain generally leads to a lower boiling point. For instance, the highly branched 2,4,4-trimethyl-1-pentanol has a significantly lower boiling point than the straight-chain 1-octanol. The more compact, spherical shape of branched isomers reduces the surface area available for van der Waals interactions, resulting in weaker intermolecular forces.
- **Position of the Hydroxyl Group:** In secondary alcohols, the position of the -OH group has a less pronounced, but still noticeable, effect. As the hydroxyl group moves closer to the center of the chain (from 2-octanol to 4-octanol), the boiling point tends to decrease slightly, likely due to increased steric hindrance that can interfere with efficient hydrogen bonding.

Experimental Protocols for Boiling Point Determination

The accurate determination of boiling points is crucial for characterizing and comparing these compounds. Two common and reliable methods are the Thiele Tube method and distillation.

Thiele Tube Method

This method is suitable for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle

- Stand and clamps

Procedure:

- A small amount of the C8 alcohol sample (a few milliliters) is placed in the small test tube.
- A capillary tube, with its open end facing down, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the Thiele tube filled with heating oil, making sure the sample is below the oil level.
- The side arm of the Thiele tube is gently heated. The shape of the tube allows for the circulation of the oil, ensuring uniform heating.
- As the temperature rises, the air trapped in the capillary tube will expand and escape as a slow stream of bubbles.
- Heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Distillation Method

Distillation is a precise method for determining the boiling point of a larger volume of liquid and also serves as a purification technique. The ASTM D1078 standard provides a standardized procedure for the distillation of volatile organic liquids.[\[11\]](#)

Apparatus:

- Distillation flask

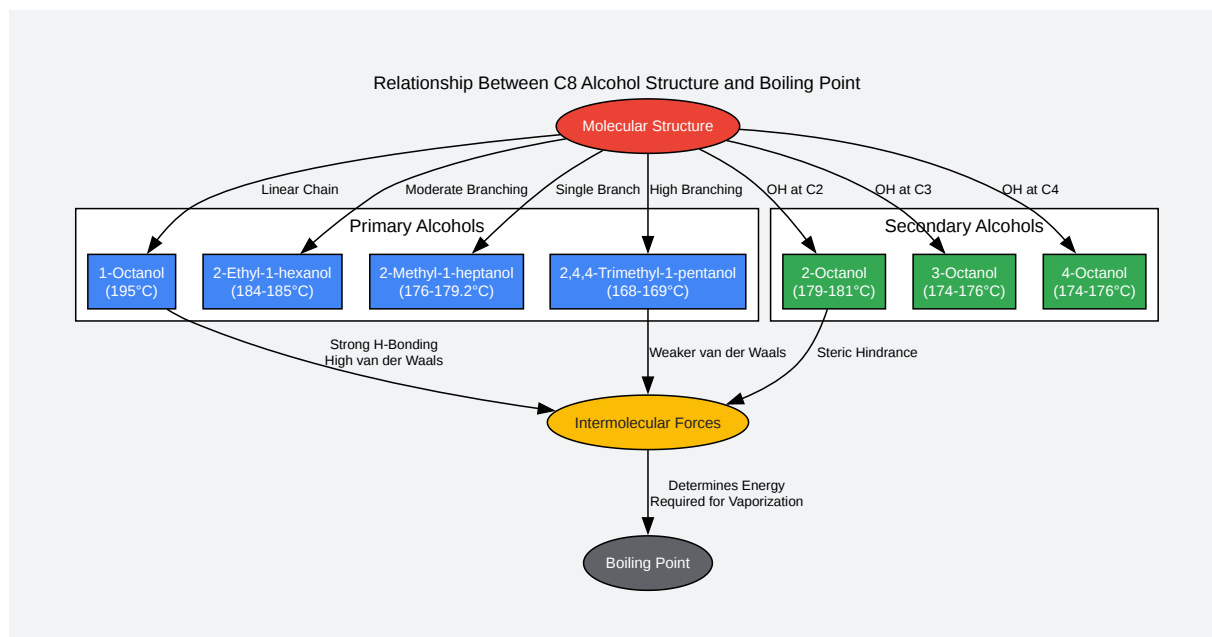
- Condenser
- Receiving cylinder
- Thermometer
- Heating mantle or water bath
- Boiling chips
- Stand and clamps

Procedure:

- A measured volume of the C8 alcohol is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is heated, and the liquid is brought to a boil.
- The temperature is recorded when the first drop of distillate falls from the condenser into the receiving cylinder. This is the initial boiling point.
- Heating is continued at a steady rate, and the temperature is monitored as the distillation proceeds.
- The temperature at which the last of the liquid vaporizes from the flask is recorded as the final boiling point. For a pure compound, the boiling point should remain relatively constant throughout the distillation.

Visualizing Structure-Property Relationships

The following diagram illustrates the relationship between the structural features of C8 alcohols and their resulting boiling points.



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Caption: Structure-Boiling Point Relationship in C8 Alcohols

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- To cite this document: BenchChem. [A Comparative Analysis of Boiling Points and Volatilities of C8 Alcohols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15082746#comparative-boiling-points-and-volatilities-of-c8-alcohols]

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